

Commercial Suppliers and Technical Guide for Clorprenaline D7 Analytical Standard

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Compound of Interest

Compound Name: Clorprenaline D7

Cat. No.: B8088871

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For researchers, scientists, and drug development professionals requiring high-purity **Clorprenaline D7** for analytical purposes, a number of reputable commercial suppliers offer this deuterated internal standard. This guide provides an in-depth overview of available products, their technical specifications, and relevant experimental methodologies.

Commercial Availability

Clorprenaline D7 is available from several specialized chemical suppliers. The product is typically sold as a neat solid or in solution. The following table summarizes key quantitative data from various suppliers to facilitate comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment	Available Quantities	Storage Conditions
LGC Standards	Clorprenaline Hydrochloride-D7	2748354-86-9	C ₁₁ H ₉ D ₇ ClNO · HCl	257.21	-	2.5 mg, 10 mg, 25 mg	-
WITEGA Laboratories	Clorprenaline-D7	2748354-86-9	C ₁₁ H ₉ D ₇ ClNO	220.75	>99.0% (HPLC), >99.5 atom% D	10 mg, 25 mg, 50 mg	2-8°C[1]
Cayman Chemical	(±)-Clorprenaline-d7	2748354-86-9	C ₁₁ H ₉ ClD ₇ NO	220.7	≥98% (Clorprenaline), ≥99% deuterated forms (d ₁ -d ₇)	-	-20°C[2]
CDN Isotopes	(±)-Clorprenaline-d7 (iso-propyl-d7)	N/A	-	220.75	99 atom% D	5 mg, 10 mg	Room temperature[3]
Pharmaffiliates	(±)-Clorprenaline-d7 (iso-propyl-d7)	2748354-86-9	C ₁₁ H ₉ D ₇ ClNO	220.75	-	-	2-8°C Refrigerator[4]
HPC Standards	D7-Clorpren	2748354-86-9	-	-	Concentration: 100	1x1ml	-

Clorprenaline solution				µg/ml in Acetonitrile			
Supelco (Sigma-Aldrich)	Clorprenaline- (isopropyl-d7)	-	-	-	Analytical Standard	10 mg	-
Toronto Research Chemicals (TRC)	(±)- Clorprenaline-d7 (isopropyl-d7)	-	-	-	-	-	-
Clearsynt h	(±)- Clorprenaline-d7 (isopropyl-d7)	3811-25-4 (unlabelled)	-	-	High Quality	-	-

Experimental Protocols

Clorprenaline D7 is primarily utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure accuracy and precision by correcting for variations during sample preparation and analysis.[\[2\]](#)

General Protocol for LC-MS/MS Analysis

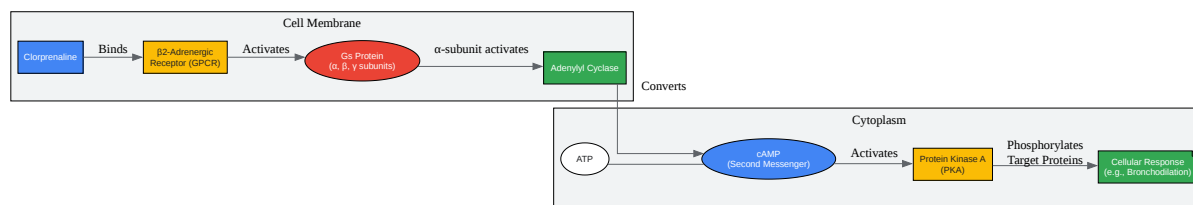
A common application for **Clorprenaline D7** is the quantification of Clorprenaline in biological matrices like plasma, serum, or tissue samples. The following is a generalized protocol:

- Sample Preparation:
 - A known amount of **Clorprenaline D7** internal standard is spiked into the biological sample.

- Proteins are precipitated by adding an organic solvent (e.g., acetonitrile).
- The sample is vortexed and then centrifuged to pellet the precipitated proteins.
- The supernatant is collected, and the solvent is evaporated under a stream of nitrogen.
- The residue is reconstituted in a suitable solvent for LC-MS/MS analysis.
- LC-MS/MS Conditions (Illustrative):
 - Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient elution with a mixture of water (containing an additive like formic acid) and an organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.6 mL/min.
 - Injection Volume: Typically 5-20 µL.
 - Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode is common for this class of compounds.
 - Scan Type: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions: Specific precursor-to-product ion transitions for both Clorprenaline and **Clorprenaline D7** are monitored. The selection of these transitions is crucial for the specificity of the method and requires optimization on the specific mass spectrometer being used.

Signaling Pathway

Clorprenaline is a β 2-adrenergic receptor agonist. Upon binding to the β 2-adrenergic receptor, a G-protein-coupled receptor (GPCR), it initiates a signaling cascade.

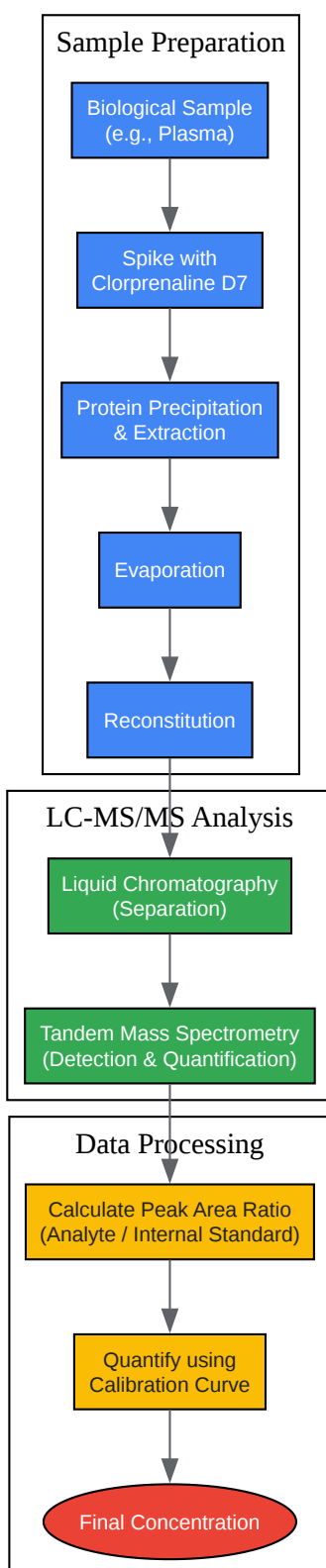


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Caption: Clorprenaline activates the β 2-adrenergic receptor, leading to the production of cAMP and subsequent cellular responses.

Experimental Workflow

The general workflow for the quantification of an analyte using a deuterated internal standard like **Clorprenaline D7** in an LC-MS/MS experiment is depicted below.



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Caption: A typical workflow for quantitative analysis using an internal standard with LC-MS/MS.

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